Preparation of calibration curves using Pyrazinecarboxylic Acid-d3

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Compound of Interest

Compound Name:	*Pyrazinecarboxylic Acid-d3*
CAS No.:	*1794791-32-4*
Cat. No.:	*B589475*

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Application Note: High-Precision Quantitation of Pyrazinecarboxylic Acid (PCA) in Human Plasma Using Deuterated Internal Standard (PCA-d3)

Abstract & Introduction

Therapeutic Context: Pyrazinamide (PZA) is a cornerstone first-line antitubercular drug.[1] Its sterilizing activity is dependent on its conversion within Mycobacterium tuberculosis (and partially in the host liver) to its active form, Pyrazinecarboxylic Acid (PCA) (also known as Pyrazinoic Acid). While PZA pharmacokinetics (PK) are well-characterized, monitoring PCA levels provides deeper insight into patient-specific metabolism and therapeutic efficacy, particularly in multidrug-resistant tuberculosis (MDR-TB) regimens.

The Analytical Challenge: PCA is a small, highly polar molecule (logP ≈ -0.6), making it difficult to retain on standard C18 columns and susceptible to significant matrix effects (ion suppression) in electrospray ionization (ESI).

The Solution: This protocol details the preparation and validation of calibration curves using **Pyrazinecarboxylic Acid-d3** (PCA-d3) as a stable isotope-labeled internal standard (SIL-IS).

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The use of PCA-d3 is critical because it co-elutes with the analyte, perfectly tracking and compensating for:

- Extraction recovery losses.
- Column retention shifts.
- Matrix-induced ionization suppression/enhancement.

Materials & Reagents

- Analyte: Pyrazinecarboxylic Acid (PCA), >99% purity.
- Internal Standard: **Pyrazinecarboxylic Acid-d3** (PCA-d3), isotopic enrichment >98 atom % D.
- Matrix: Drug-free Human Plasma (K2-EDTA).
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Formic Acid (FA), and Deionized Water (18.2 MΩ).

Experimental Protocol: Preparation of Calibration Standards

Core Requirement: This section details the precise generation of the calibration curve.

A. Stock Solution Preparation

Objective: Create stable, concentrated foundations for the assay.

- PCA Master Stock (1.0 mg/mL):
  - Weigh 10.0 mg of PCA reference standard.
  - Dissolve in 10.0 mL of 50:50 Methanol:Water. Note: Pure methanol may cause precipitation of this polar acid at high concentrations; water ensures solubility.
- PCA-d3 Internal Standard Stock (1.0 mg/mL):

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- Weigh 1.0 mg of PCA-d3.
- Dissolve in 1.0 mL of 50:50 Methanol:Water.

- IS Working Solution (IS-WS):
  - Dilute the PCA-d3 Stock with water to a concentration of 5.0 µg/mL.
  - Scientific Logic:[1][2][3][4] This concentration targets a final on-column intensity of ~50% of the Upper Limit of Quantification (ULOQ) response, ensuring the IS signal is robust but does not suppress the analyte via charge competition.

B. Calibration Spiking Solutions (Non-Matrix)

Prepare a serial dilution of the PCA Master Stock in 50:50 Methanol:Water. These are spiking solutions, not the final calibrators.

Std ID	Concentration of Spiking Solution (µg/mL)	Preparation
SS-8	200.0	200 µL Master Stock + 800 µL Diluent
SS-7	100.0	500 µL SS-8 + 500 µL Diluent
SS-6	50.0	500 µL SS-7 + 500 µL Diluent
SS-5	10.0	200 µL SS-6 + 800 µL Diluent
SS-4	5.0	500 µL SS-5 + 500 µL Diluent
SS-3	1.0	200 µL SS-4 + 800 µL Diluent
SS-2	0.5	500 µL SS-3 + 500 µL Diluent
SS-1	0.1	200 µL SS-2 + 800 µL Diluent

C. Plasma Calibrator Preparation (In-Matrix)

Objective: Mimic patient samples exactly. Method: Spike 25 µL of each Spiking Solution into 475 µL of blank plasma (1:20 dilution).

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Calibrator Level	Final Plasma Concentration (µg/mL)	Clinical Relevance
CAL 8	10.00	High Therapeutic/Toxic
CAL 7	5.00	Peak (Cmax) Range
CAL 6	2.50	Mid-Therapeutic
CAL 5	0.50	Trough Range
CAL 4	0.25	Low Exposure
CAL 3	0.05	Sensitivity Check
CAL 2	0.025	~2x LLOQ
CAL 1	0.005	LLOQ (Lower Limit of Quantitation)

Sample Extraction & Workflow Visualization

Method: Protein Precipitation (PPT) is chosen over LLE due to the high polarity of PCA.

- Aliquot: Transfer 50 µL of Plasma Calibrator/Sample into a 96-well plate.
- IS Addition: Add 10 µL of IS Working Solution (PCA-d3) to every well (except Double Blanks). Vortex 30s.
- Precipitation: Add 200 µL of chilled Acetonitrile (containing 0.1% Formic Acid).
- Agitation: Vortex vigorously for 2 mins.
- Separation: Centrifuge at 4,000 x g for 10 mins at 4°C.
- Dilution (Critical Step): Transfer 100 µL of supernatant to a fresh plate. Add 100 µL of Water.
    - Expert Insight: Diluting the organic supernatant with water is mandatory. Injecting high-organic solvent (ACN) onto a column with a polar analyte (PCA) causes "solvent effects" leading to peak fronting and poor retention.

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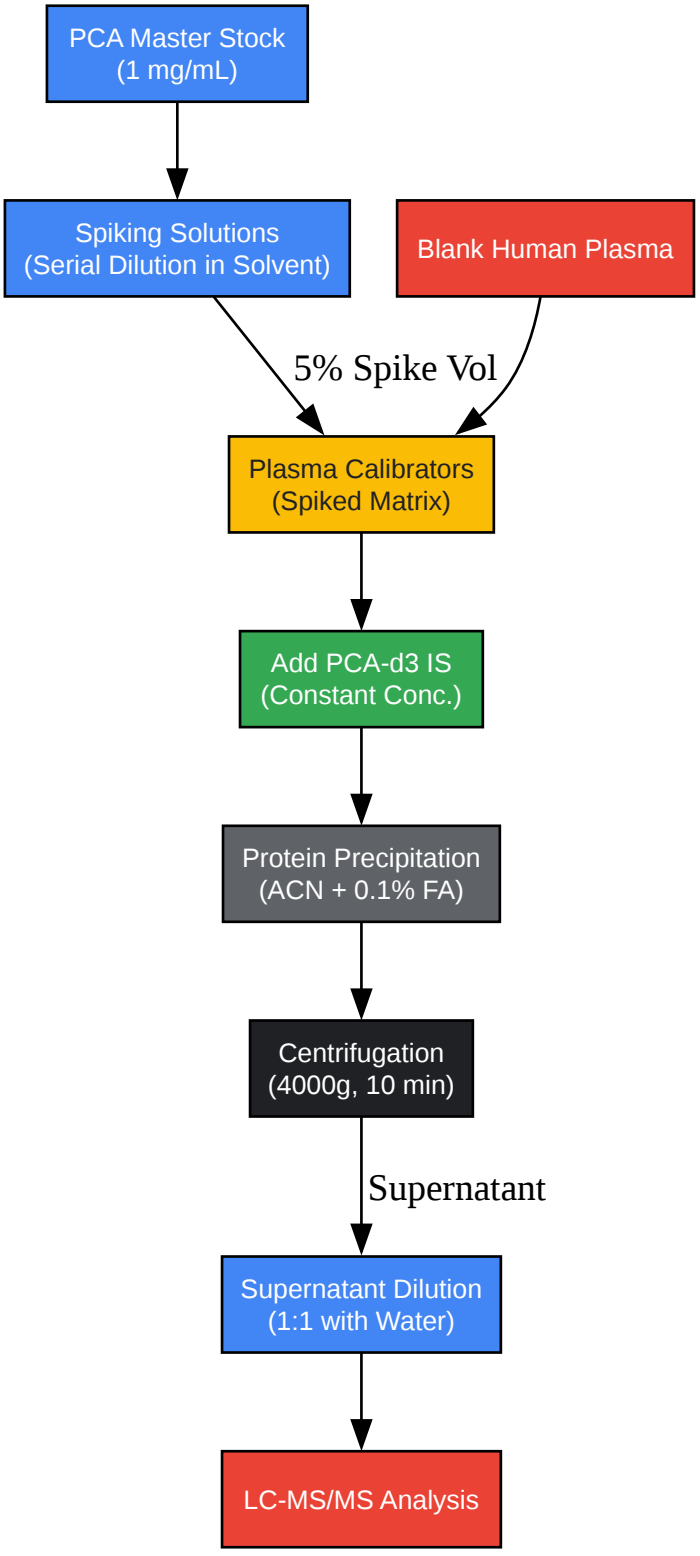

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Figure 1: Step-by-step workflow for the preparation and extraction of PCA calibration standards.

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LC-MS/MS Methodology

System: UHPLC coupled to Triple Quadrupole MS.

Chromatography (The "Polar" Challenge): Standard C18 columns often fail to retain PCA (k' < 1).

- Recommended Column: Waters ACQUITY UPLC HSS T3 (1.8 µm, 2.1 x 100 mm) or Phenomenex Kinetex Biphenyl. These withstand 100% aqueous conditions.[5][6]
- Mobile Phase A: 0.1% Formic Acid in Water.[3][4][7]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient:
  - 0.0 - 1.0 min: 100% A (Load/Retain)
  - 1.0 - 3.0 min: Ramp to 50% B
  - 3.0 - 3.1 min: Ramp to 95% B (Wash)
  - 3.1 - 4.0 min: Hold 95% B
  - 4.1 min: Re-equilibrate 100% A.

Mass Spectrometry Parameters:

- Ionization: ESI Positive Mode (PCA protonates readily).
- MRM Transitions:

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Compound	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Role
PCA	125.1	79.1	20	Quantifier
PCA	125.1	52.1	35	Qualifier
PCA-d3	128.1	82.1	20	Internal Standard

Data Analysis & Acceptance Criteria

Calculation Logic: The calibration curve is generated by plotting the Peak Area Ratio (

) against the Nominal Concentration (

).

- Regression Model: Linear (

).
- Weighting:

  .
  - Why? Bioanalytical data is heteroscedastic (variance increases with concentration).

    weighting provides the most accurate fit at the LLOQ, which is critical for PK trough monitoring.
- Acceptance Criteria (FDA M10):
  - Accuracy: Back-calculated concentration must be within ±15% of nominal (±20% for LLOQ).
  - Precision: CV% < 15% (< 20% for LLOQ).
  - Linearity:

    .[8]

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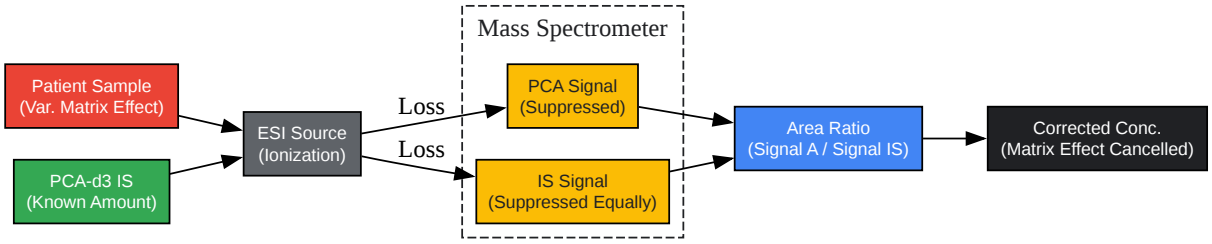

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Figure 2: Mechanism of Internal Standard correction. The IS experiences the exact same ionization suppression as the analyte, neutralizing the error in the final ratio.

Senior Scientist Expert Insights (Troubleshooting)

1. Isotopic Purity & Cross-Talk: Ensure your PCA-d3 has <0.5% unlabeled (d0) PCA. If the IS contains d0-PCA, you will see a signal in the analyte channel even in blank samples (High Blank), falsely elevating your LLOQ.

- Validation Check: Inject a "Zero Sample" (Matrix + IS only). The response in the analyte channel should be <20% of the LLOQ response.

2. The "Deuterium Effect" on Retention: While deuterium is chemically similar to hydrogen, it is slightly more lipophilic. On high-efficiency columns, PCA-d3 may elute slightly earlier than PCA.

- Risk:[1][9] If the matrix suppression zone (usually at the solvent front) is sharp, the IS and Analyte might experience different suppression if they don't co-elute perfectly.

- Mitigation: Use the HSS T3 column (high retention) to move both peaks well away from the void volume, ensuring they elute in a stable ionization region.

3. Carryover: PCA is a carboxylic acid and can stick to stainless steel surfaces.

- Protocol: Use a needle wash of 50:50 Methanol:Water + 0.5% Ammonium Hydroxide. The high pH helps deprotonate and solubilize residual acid.

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